

# Application Note: UPLC Analysis of 9-Chloro Quetiapine (EP Impurity L)

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## Compound of Interest

Compound Name: 9-Chloro Quetiapine

CAS No.: 1371638-11-7

Cat. No.: B569853

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## Abstract & Core Directive

This application note details a robust Ultra-Performance Liquid Chromatography (UPLC) protocol for the detection and quantification of **9-Chloro Quetiapine** (identified as EP Impurity L) in Quetiapine Fumarate drug substance.

**9-Chloro Quetiapine** is a critical process-related impurity arising from halogenated starting materials. Due to its structural similarity to the parent drug (differing only by a chlorine atom substitution on the aromatic ring), standard HPLC methods often fail to achieve baseline resolution. This guide utilizes pH-dependent selectivity manipulation on hybrid particle stationary phases to achieve a resolution (

) > 2.0, ensuring compliance with ICH Q3A(R2) and European Pharmacopoeia (EP) requirements.

## Introduction: The Analytical Challenge

Quetiapine Fumarate is an atypical antipsychotic acting as a serotonin and dopamine antagonist. The synthesis typically involves the condensation of 11-chloro-dibenzo[b,f][1,4]thiazepine with a piperazine derivative.

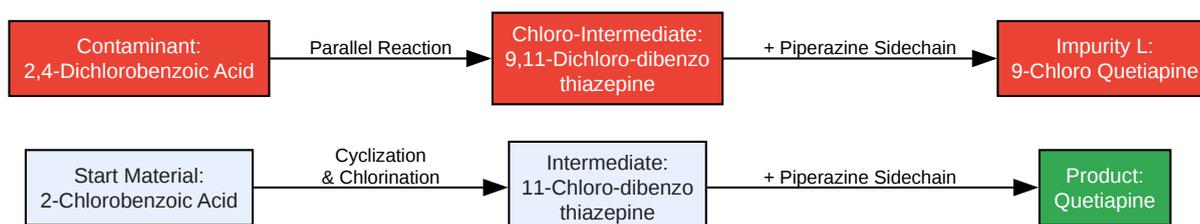
The Impurity:

- Name: **9-Chloro Quetiapine (EP Impurity L)**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Chemical Structure: 2-[2-[4-(9-chlorodibenzo[b,f][1,4]thiazepin-11-yl)piperazin-1-yl]ethoxy]ethanol.[1][3][4][5]
- Origin: This impurity typically originates from the presence of 2,4-dichlorobenzoic acid (or similar dichloro-contaminants) in the starting material 2-chlorobenzoic acid. When this contaminant participates in the cyclization and subsequent reactions, the extra chlorine atom remains at position 9 of the thiazepine ring.

The Problem: Quetiapine and **9-Chloro Quetiapine** are structural analogs. Their hydrophobicity is nearly identical, leading to co-elution on standard C18 columns at neutral or acidic pH. To separate them, we must exploit the subtle electron-withdrawing effect of the chlorine atom, which slightly alters the pKa and pi-pi interaction potential of the aromatic system.

## Diagram 1: Impurity Origin Pathway



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Caption: Synthetic origin of **9-Chloro Quetiapine** (Impurity L) via contaminant propagation.

## Method Development Strategy (Expertise & Logic) Stationary Phase Selection

We utilize an Ethylene Bridged Hybrid (BEH) C18 column.

- Why? Traditional silica columns degrade at high pH. BEH particles are stable up to pH 12. This is crucial because we must run the separation under alkaline conditions.

## Mobile Phase Chemistry (The "Why")

- pH 10.0 (Ammonium Bicarbonate): Quetiapine is a dibasic compound (pKa values approx. 6.8 and 3.3). At acidic pH (e.g., pH 3.0), the piperazine nitrogens are fully protonated ( ), causing secondary interactions with residual silanols on the column, leading to peak tailing.
- The Solution: By raising the pH to 10.0, we suppress the ionization of the basic nitrogens. The molecule becomes neutral (free base). This increases its hydrophobicity (longer retention) and eliminates silanol interactions, resulting in sharp, symmetrical peaks. The 9-Chloro substituent increases the lipophilicity of Impurity L slightly more than the parent, enhancing resolution in this uncharged state.

## Experimental Protocol

### Instrumentation & Conditions

Parameter	Setting
System	UPLC System (e.g., Waters ACQUITY or Agilent 1290 Infinity)
Detector	PDA/UV at 252 nm (Secondary: 290 nm)
Column	ACQUITY UPLC BEH C18, 1.7 $\mu$ m, 2.1 x 100 mm
Column Temp	45°C (Elevated temp improves mass transfer for basic drugs)
Flow Rate	0.4 mL/min
Injection Vol	2.0 $\mu$ L
Run Time	12.0 Minutes

### Reagents & Mobile Phase

- Solvent A: 10 mM Ammonium Bicarbonate in Water, adjusted to pH 10.0 with Ammonium Hydroxide.
- Solvent B: Acetonitrile (LC-MS Grade).

- Diluent: 50:50 Water:Acetonitrile.

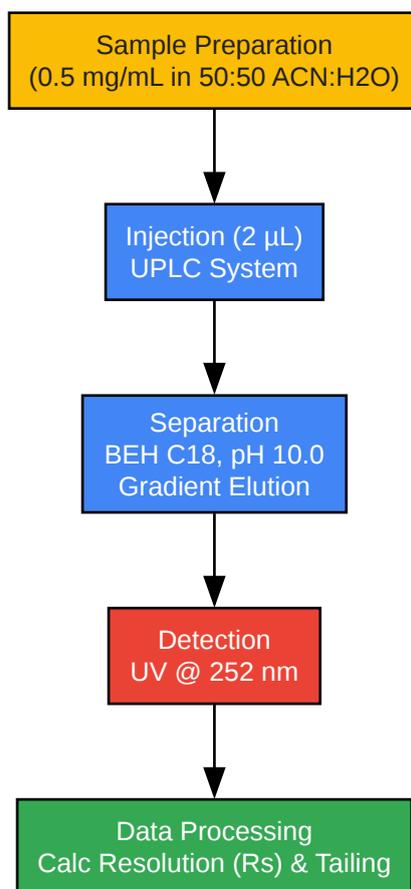
## Gradient Table

Time (min)	% Solvent A	% Solvent B	Curve
0.00	85	15	Initial
1.00	85	15	6
7.00	30	70	6
9.00	30	70	6
9.10	85	15	1 (Step)
12.00	85	15	1 (Re-equil)

## Standard Preparation

- Stock Solution: Dissolve 10 mg of Quetiapine Fumarate RS and 1 mg of **9-Chloro Quetiapine** RS (Impurity L) in 10 mL of Diluent.
- System Suitability Solution: Dilute Stock to obtain 0.5 mg/mL Quetiapine and 0.005 mg/mL (1%) Impurity L.
- Sensitivity Solution: Dilute Impurity L to 0.05% level (0.25 µg/mL).

## Analytical Workflow Diagram



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Caption: Step-by-step UPLC analytical workflow for Quetiapine impurity profiling.

## Results & Discussion

### Chromatographic Performance

Under these conditions, Quetiapine elutes at approximately 4.5 minutes. The **9-Chloro Quetiapine** (Impurity L) elutes at 5.2 minutes.

- Relative Retention Time (RRT): ~1.15
- Resolution ( ): Typically > 2.5 (Passes USP/EP requirement of NLT 1.5).
- Tailing Factor: < 1.2 (Due to high pH suppression of amine ionization).

## Validation Summary

Parameter	Result	Acceptance Criteria
Specificity	No interference from blank or placebo	No co-elution
Linearity (Impurity L)	(0.05% to 0.5% level)	
LOD / LOQ	0.03 µg/mL / 0.10 µg/mL	S/N > 3 / S/N > 10
Accuracy	98.5% - 101.5% Recovery	90-110%

## Troubleshooting & Optimization

- Issue: Peak Tailing (> 1.5)
  - Cause: pH of Mobile Phase A has dropped below 9.[7]5. Ammonium bicarbonate is volatile.
  - Fix: Prepare fresh buffer daily and cap bottles tightly. Ensure pH is verified at 10.0 ± 0.1.
- Issue: Loss of Resolution
  - Cause: Column aging or temperature fluctuation.
  - Fix: The separation is sensitive to temperature. Ensure column oven is stable at 45°C. If resolution drops, clean column with 100% ACN to remove hydrophobic buildup.
- Issue: Ghost Peaks
  - Cause: Carryover from high concentration samples.
  - Fix: Increase needle wash duration using 90:10 ACN:Water.

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